

Personal protective equipment for handling 4-Hydroxy-4-phenylbutan-2-one

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Compound of Interest

Compound Name: 4-Hydroxy-4-phenylbutan-2-one

Cat. No.: B3053436

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Essential Safety and Handling Guide for 4-Hydroxy-4-phenylbutan-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical information for the handling and disposal of **4-Hydroxy-4-phenylbutan-2-one** (CAS No. 5381-93-1). Adherence to these procedures is vital for ensuring personal safety and minimizing environmental contamination.

Hazard Identification and Personal Protective Equipment (PPE)

4-Hydroxy-4-phenylbutan-2-one is classified as harmful if swallowed[1][2][3]. While comprehensive toxicological data is limited, it is essential to handle this compound with care to avoid contact with skin and eyes and to prevent inhalation of dust or vapors[4][5].

The following table summarizes the required personal protective equipment.

Protection Type	Equipment	Specifications & Rationale
Eye Protection	Safety goggles or a face shield	To protect against splashes, in compliance with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]
Hand Protection	Chemical-impermeable gloves	Nitrile or neoprene gloves are recommended.[6] Regularly inspect gloves for degradation and replace them on a set schedule to prevent permeation.
Body Protection	Laboratory coat or disposable gown	Provides a barrier against accidental spills and contamination of personal clothing.[4][6]
Respiratory Protection	NIOSH-approved respirator	Required when handling the solid form to avoid dust formation, or if working outside of a well-ventilated area.[4][5][7]

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Always handle **4-Hydroxy-4-phenylbutan-2-one** in a well-ventilated area.[4][5] A chemical fume hood is recommended to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

Handling Procedures:

- Wash hands thoroughly after handling the compound.[1]

- Do not eat, drink, or smoke in the laboratory area.[1]
- Avoid the formation of dust and aerosols.[4]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[4]
- Keep the container tightly closed when not in use.[4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Keep away from incompatible materials such as strong oxidizing agents.[1]

Caption: PPE workflow for handling **4-Hydroxy-4-phenylbutan-2-one**.

Disposal Plan: Chemical and Contaminated Waste

Chemical Disposal:

- Dispose of **4-Hydroxy-4-phenylbutan-2-one** and its container at an approved waste disposal plant.[1]
- The material may be sent to a licensed chemical destruction plant or disposed of through controlled incineration with flue gas scrubbing.[4]
- Do not discharge the chemical into sewer systems or contaminate water, foodstuffs, or feed.
[4]

Contaminated PPE and Materials:

- All disposable PPE (gloves, gowns) and any materials used for cleaning spills should be collected in a suitable, closed container for disposal.[4]
- Contaminated materials should be treated as hazardous waste and disposed of in accordance with local, regional, and national regulations.[1]

Accidental Release Measures:

- Evacuate personnel to a safe area.[4][5]
- Ensure adequate ventilation and remove all sources of ignition.[4]
- Wear the appropriate PPE as outlined above, including respiratory protection.[4][5]
- Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.
[4]
- For solid spills, sweep up and shovel the material into a suitable container for disposal.[1]
For liquid spills, absorb with an inert material (e.g., sand, diatomite) and place in a container for disposal.[2]
- Wash the spill area thoroughly.

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